Delphinidin 3-glucoside chloride antioxidant activity comparison other flavonoids

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Compound Focus: **Delphinidin 3-glucoside chloride**

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Antioxidant Capacity Comparison

The table below summarizes the antioxidant performance of **Delphinidin 3-glucoside chloride** (Dp3g) and other common flavonoids from key assays.

Flavonoid Compound	Assay Type	Key Findings & Performance	Structural Features
Delphinidin 3-glucoside chloride (Dp3g)	ORAC, TEAC, Cellular Anti-inflammatory	Potent antioxidant; reduces vascular inflammation (VCAM-1/ICAM-1) [1]. Higher activity in **non-acylated** fruit anthocyanins [1].	**Aglycone: Delphinidin.** Three OH groups on B-ring. Glycoside: 3-O-glucoside [2] [3] [4].
Cyanidin 3-glycosides (e.g., Cyanidin 3-glucoside)	ORAC, TEAC, Cellular Anti-inflammatory	Shows high, but generally lower, activity than delphinidin-based anthocyanins [1].	**Aglycone: Cyanidin.** Two OH groups on B-ring.
Quercetin (Aglycone)	ABTS, Electrochemical	Powerful antioxidant; high radical scavenging capacity	Flavonol aglycone. Catechol group on B-

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Flavonoid Compound	Assay Type	Key Findings & Performance	Structural Features
	(CV), Enzyme Inhibition	and multifunctional bioactivity [5] [6].	ring, C2-C3 double bond with 3-OH [5].
Rutin (Quercetin-3-O-rutinoside)	ABTS, DPPH, FRAP, Electrochemical, Enzyme Inhibition	Good antioxidant activity, but often lower than its aglycone, quercetin [5] [6].	Glycosylated at C-3, which can modulate activity.
Dihydroquercetin	ABTS Decolorization & Lag-time	Exhibits additive/mildly subadditive effects when combined with α-tocopherol [5].	Lacks C2-C3 double bond, which can influence conjugation and reactivity.

Experimental Protocols for Key Data

To ensure your research is reproducible, here are the methodologies behind the critical findings mentioned above.

- **ABTS Radical Scavenging (Decolorization Assay)** [5]: The ABTS radical cation (ABTS•+) is generated chemically. The antioxidant compound is mixed with the blue-green ABTS•+ solution, and the decrease in absorbance at a specific wavelength (e.g., 734 nm) is monitored over time (e.g., 30 minutes). The antioxidant capacity is calculated as Trolox Equivalents.
- **Oxygen Radical Absorbance Capacity (ORAC)** [1]: This assay measures the ability of an antioxidant to protect a fluorescent probe from peroxyl radical damage. The area under the fluorescence decay curve is measured, and the antioxidant capacity is expressed as Trolox Equivalents.
- **Cellular Anti-inflammatory Activity** [1]: Human endothelial cells are stimulated with a pro-inflammatory cytokine (e.g., TNF-α) in the presence or absence of the test anthocyanin. The cell surface expression of vascular adhesion molecules (VCAM-1 and ICAM-1) is then measured to quantify the anti-inflammatory effect.

Structure-Activity Relationship & Mechanisms

The antioxidant efficacy of a flavonoid is largely determined by its molecular structure. The diagram below illustrates key structural features and their impact on activity.

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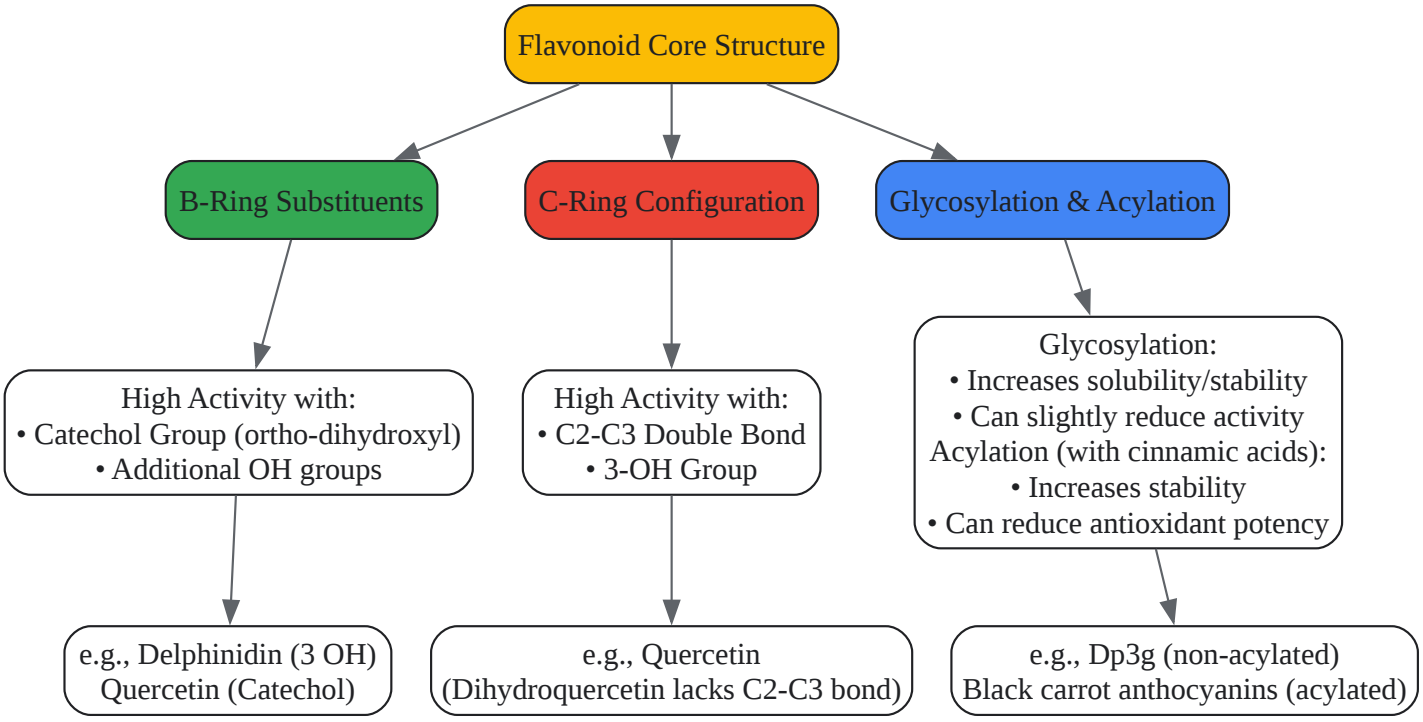

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The primary mechanism through which these flavonoids exert antioxidant effects is by donating a hydrogen atom or an electron to stabilize free radicals. The presence of key structural features like the **catechol group in the B-ring** and a **C2-C3 double bond in conjugation with a 4-carbonyl group** enhances this electron-donating capacity and the stability of the resulting radical, making compounds like quercetin and delphinidin particularly potent [1] [4].

Biological Pathways and Anti-inflammatory Action

Beyond simple radical scavenging, **Delphinidin 3-glucoside chloride** exhibits beneficial biological activity by modulating specific cellular pathways, particularly in the context of cardiovascular inflammation.

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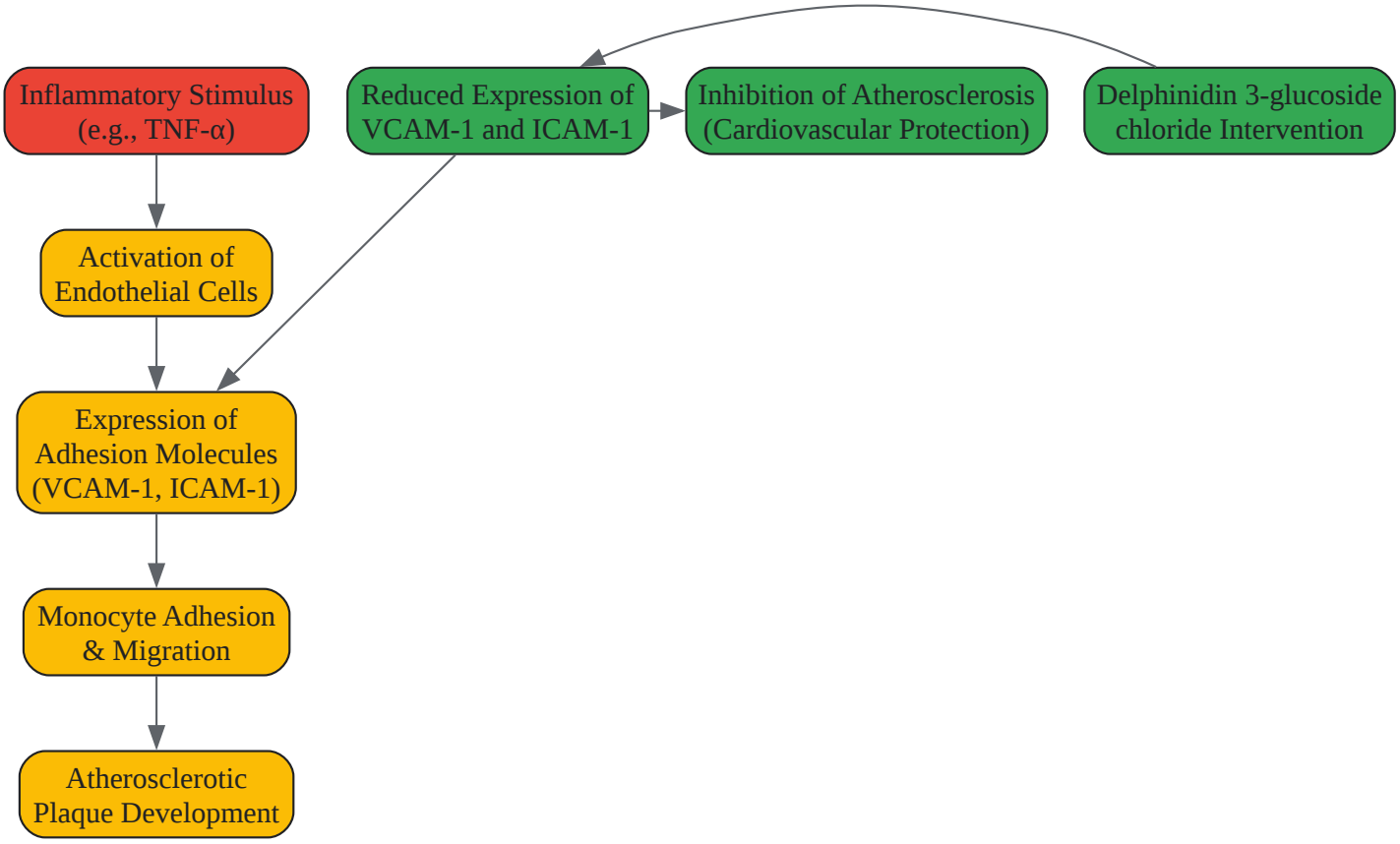

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Research shows that **Delphinidin 3-glucoside chloride** and other anthocyanins can reduce the expression of vascular adhesion molecules (VCAM-1 and ICAM-1) in human endothelial cells under inflamed conditions. This action helps inhibit the adhesion of monocytes to the endothelium, which is a pivotal early step in the development of atherosclerosis [1].

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